

Application Notes and Protocols: Nisoldipine-d7

Stock Solution Preparation

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Compound of Interest

Compound Name: Nisoldipine-d7

Cat. No.: B562971

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Introduction

Nisoldipine is a dihydropyridine calcium channel blocker used in the treatment of hypertension and angina pectoris.[1][2] Its mechanism of action involves the inhibition of calcium influx into vascular smooth muscle cells, leading to vasodilation.[3][4] **Nisoldipine-d7**, a deuterated analog of nisoldipine, is a critical tool in pharmacokinetic and bioanalytical studies, where it serves as an ideal internal standard for quantification of nisoldipine in biological matrices using mass spectrometry-based methods. The stable isotope label ensures that **Nisoldipine-d7** has nearly identical chemical and physical properties to nisoldipine, but is distinguishable by its mass-to-charge ratio.

This document provides detailed protocols for the preparation, storage, and handling of **Nisoldipine-d7** stock solutions to ensure accuracy and reproducibility in research and development applications.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Nisoldipine-d7** is essential for the accurate preparation of stock solutions. The properties of **Nisoldipine-d7** are comparable to those of its non-deuterated counterpart, Nisoldipine.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₁₇ D ₇ N ₂ O ₆	[5]
Molecular Weight	395.46 g/mol	[5]
Appearance	Light Tan or Yellow Crystalline Solid	[5]
Melting Point	147-148 °C	[5]
UV/Vis (λ _{max})	235, 330 nm	[6]

Solubility Data

The solubility of **Nisoldipine-d7** is a critical factor in selecting an appropriate solvent for stock solution preparation. The following table summarizes the solubility of Nisoldipine (as a proxy for **Nisoldipine-d7**) in various common laboratory solvents.

Solvent	Solubility	Source(s)
Dimethyl Sulfoxide (DMSO)	~30 mg/mL, 77 mg/mL	[6][7]
Dimethylformamide (DMF)	~30 mg/mL	[6]
Ethanol	~3 mg/mL, 60 mg/mL (warmed)	[6][7]
Chloroform	Soluble	[5]
Methanol	Soluble	[8]
Water	Practically Insoluble	[7][9]
Aqueous Buffers (e.g., PBS, pH 7.2)	Sparingly soluble; ~0.1 mg/mL in a 1:10 DMSO:PBS solution	[6]

Experimental Protocols

Preparation of a 1 mg/mL Nisoldipine-d7 Stock Solution in DMSO

This protocol describes the preparation of a 1 mg/mL primary stock solution of **Nisoldipine-d7** in DMSO. This high-concentration stock is suitable for long-term storage and for the preparation of more dilute working solutions.

Materials:

- **Nisoldipine-d7** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Amber glass vial with a PTFE-lined screw cap
- Volumetric flask (Class A)
- Pipettes (calibrated)
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the container of **Nisoldipine-d7** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh a precise amount of **Nisoldipine-d7** (e.g., 1 mg) using a calibrated analytical balance.
- **Dissolution:** Transfer the weighed **Nisoldipine-d7** to a clean, dry amber glass vial. Add a small volume of DMSO to the vial.
- **Mixing:** Vortex the vial for 1-2 minutes to facilitate dissolution. If necessary, sonicate for 5-10 minutes to ensure complete dissolution.
- **Volume Adjustment:** Quantitatively transfer the dissolved solution to a volumetric flask of the appropriate size (e.g., 1 mL for a 1 mg/mL solution). Rinse the vial with small aliquots of

DMSO and add the rinsings to the volumetric flask to ensure all the compound is transferred.

- **Final Concentration:** Carefully add DMSO to the volumetric flask up to the calibration mark. Cap the flask and invert it several times to ensure a homogenous solution.
- **Transfer and Labeling:** Transfer the final stock solution to a labeled amber glass vial. The label should include the compound name (**Nisoldipine-d7**), concentration (1 mg/mL), solvent (DMSO), preparation date, and initials of the preparer.

Preparation of Working Solutions for LC-MS/MS Analysis

Working solutions are typically prepared by serial dilution of the primary stock solution. The following is an example of preparing a series of working solutions for generating a calibration curve for a typical LC-MS/MS analysis with a range of 0.2 to 20 ng/mL in plasma.^{[9][10]}

Materials:

- 1 mg/mL **Nisoldipine-d7** primary stock solution in DMSO
- Acetonitrile or Methanol (LC-MS grade)
- Calibrated pipettes
- Amber microcentrifuge tubes or vials

Procedure:

- **Intermediate Stock Solution:** Prepare an intermediate stock solution (e.g., 1 µg/mL) by diluting the 1 mg/mL primary stock solution 1:1000 with acetonitrile or methanol. For example, add 10 µL of the 1 mg/mL stock to 9990 µL of the diluent.
- **Serial Dilutions:** Perform serial dilutions from the intermediate stock solution to prepare working standards at the desired concentrations. These working solutions will then be spiked into the biological matrix (e.g., plasma) to create the calibration standards.

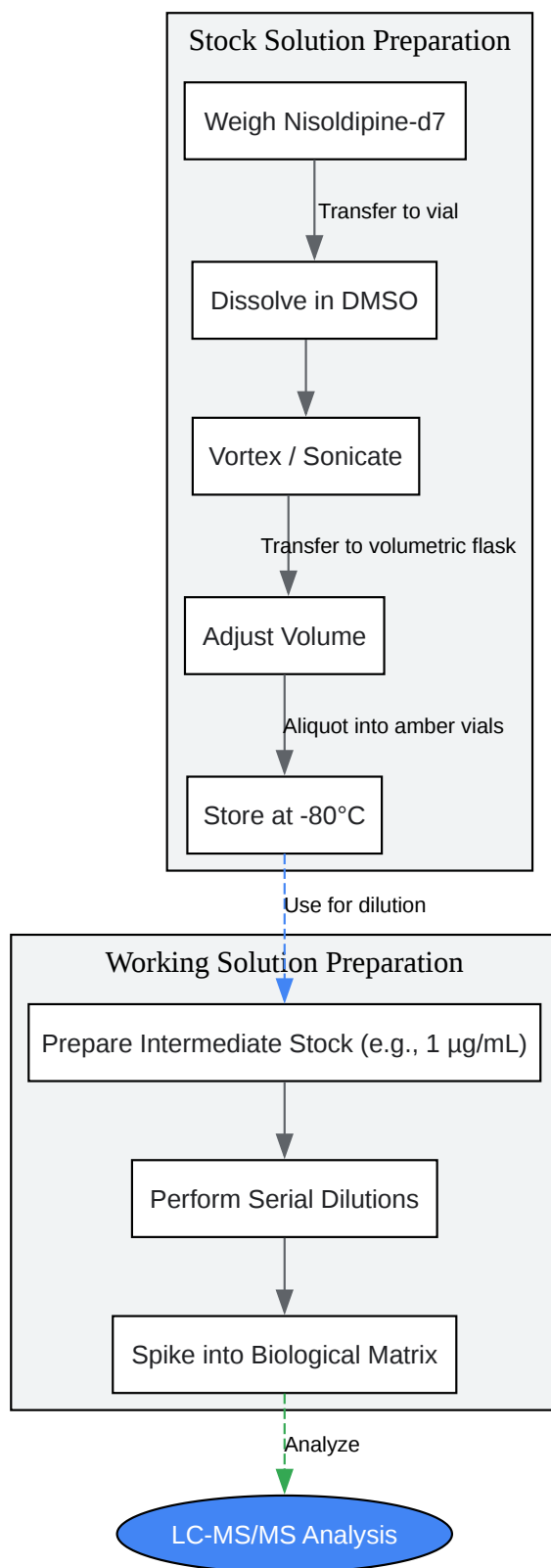
Storage and Stability

Proper storage of **Nisoldipine-d7** stock solutions is crucial to maintain their integrity and ensure the accuracy of experimental results. Nisoldipine is known to be light-sensitive, and therefore, **Nisoldipine-d7** should also be protected from light.[\[11\]](#)

Solution Type	Storage Temperature	Duration	Recommendations	Source(s)
Solid Compound	Room Temperature	≥ 4 years	Protect from light and moisture.	[6]
Stock Solution in DMSO	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	[5]
Stock Solution in DMSO	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.	[5]
Aqueous Solutions	Room Temperature	≤ 1 day	Not recommended for long-term storage.	[6]

Visualization of Experimental Workflow and Signaling Pathway

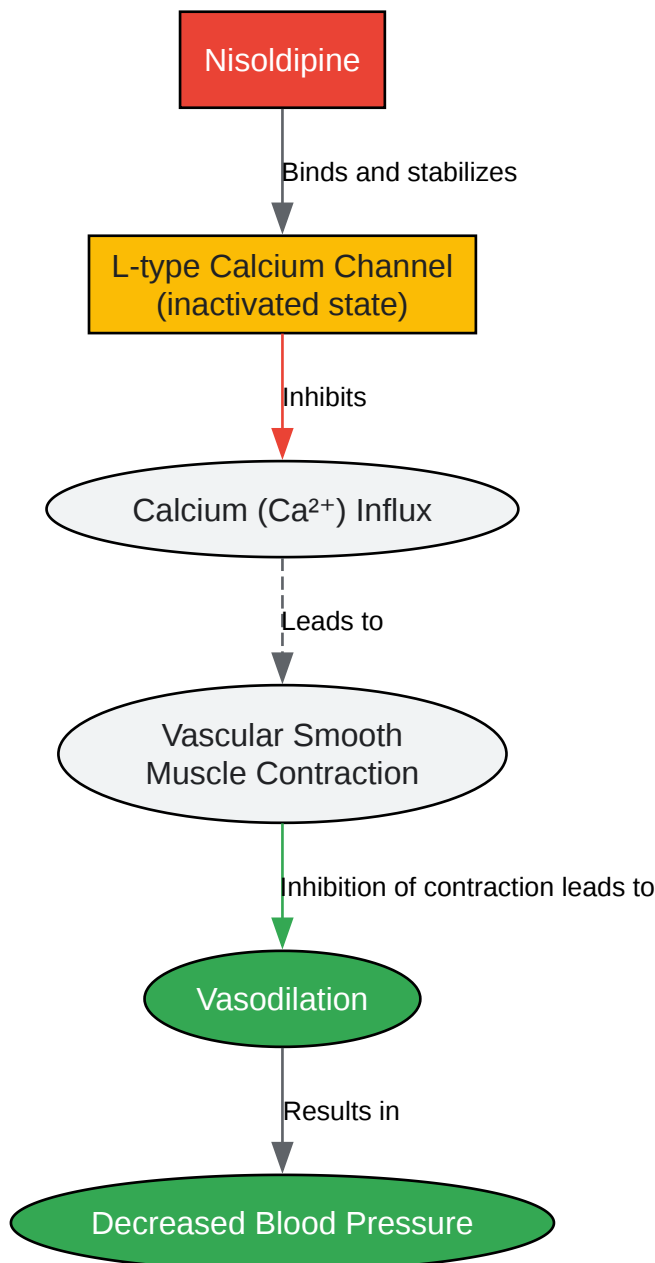
Nisoldipine-d7 Stock Solution Preparation Workflow



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Caption: Workflow for **Nisoldipine-d7** stock and working solution preparation.

Nisoldipine Mechanism of Action: L-type Calcium Channel Blockade



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